

# Trans-Dihydrolisuride: A Technical Guide to Synthesis and Chemical Properties

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## Compound of Interest

Compound Name: TDHL

Cat. No.: B126555

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## Abstract

Trans-dihydrolisuride, also known as terguride, is a semi-synthetic ergoline derivative with a unique pharmacological profile. It acts as a partial agonist at dopamine D2 receptors and an antagonist at serotonin 5-HT<sub>2A</sub> and 5-HT<sub>2B</sub> receptors.<sup>[1][2]</sup> This dual mechanism of action underlies its clinical application as a prolactin inhibitor in the treatment of hyperprolactinemia and its investigation for other conditions such as pulmonary arterial hypertension.<sup>[3][4]</sup> This technical guide provides a comprehensive overview of the synthesis, chemical properties, and pharmacological characteristics of trans-dihydrolisuride, presenting key data in a structured format to support research and drug development efforts.

## Chemical Properties

Trans-dihydrolisuride is the 9,10-dihydrogenated derivative of lisuride.<sup>[5][6]</sup> Its chemical and physical properties are summarized in the table below.

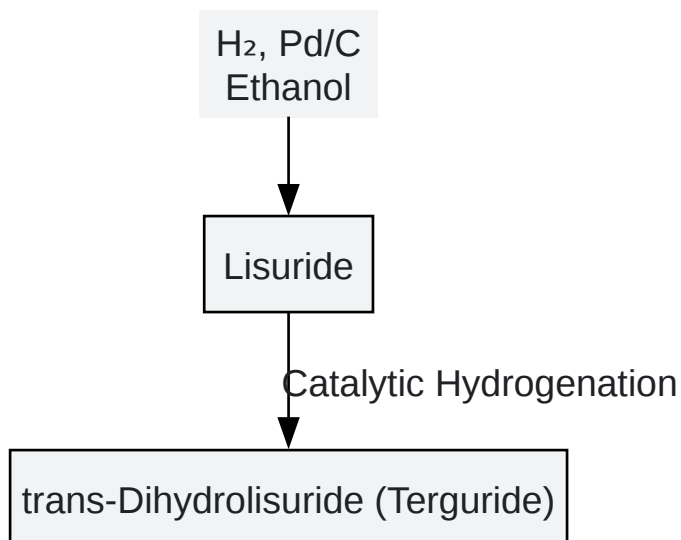
Property	Value
Systematic (IUPAC) Name	1,1-diethyl-3-((8 $\alpha$ )-6-methyl-9,10-didehydroergolin-8-yl)urea
Synonyms	Terguride, (+)-Terguride, (5R,8S,10R)-Terguride, 9,10 $\alpha$ -Dihydrolisuride, Dironyl
Molecular Formula	C <sub>20</sub> H <sub>28</sub> N <sub>4</sub> O
Molar Mass	340.47 g/mol
Appearance	Off-white to pale beige solid
Solubility	Sparingly soluble in water
Storage	2-8°C Refrigerator

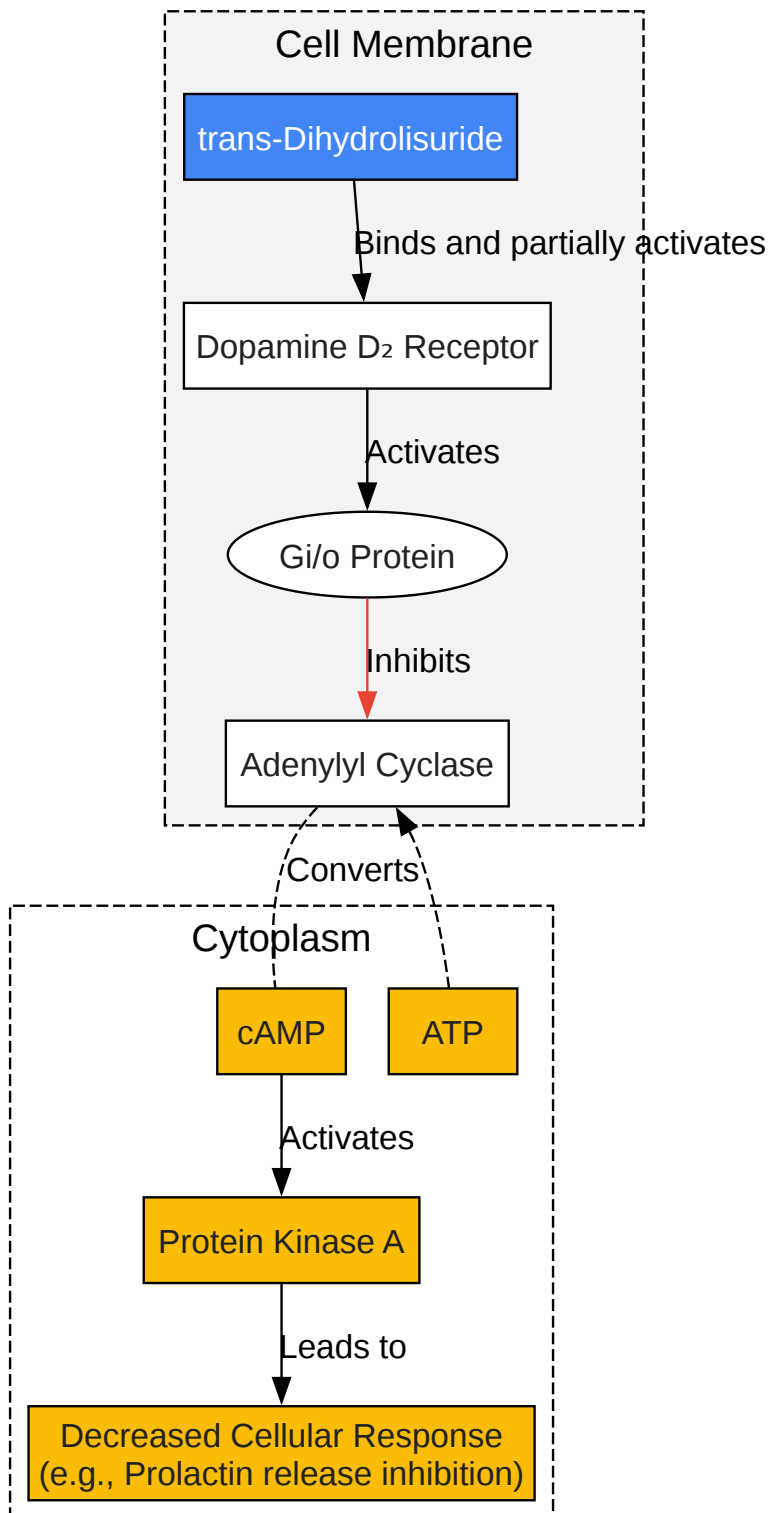
## Synthesis

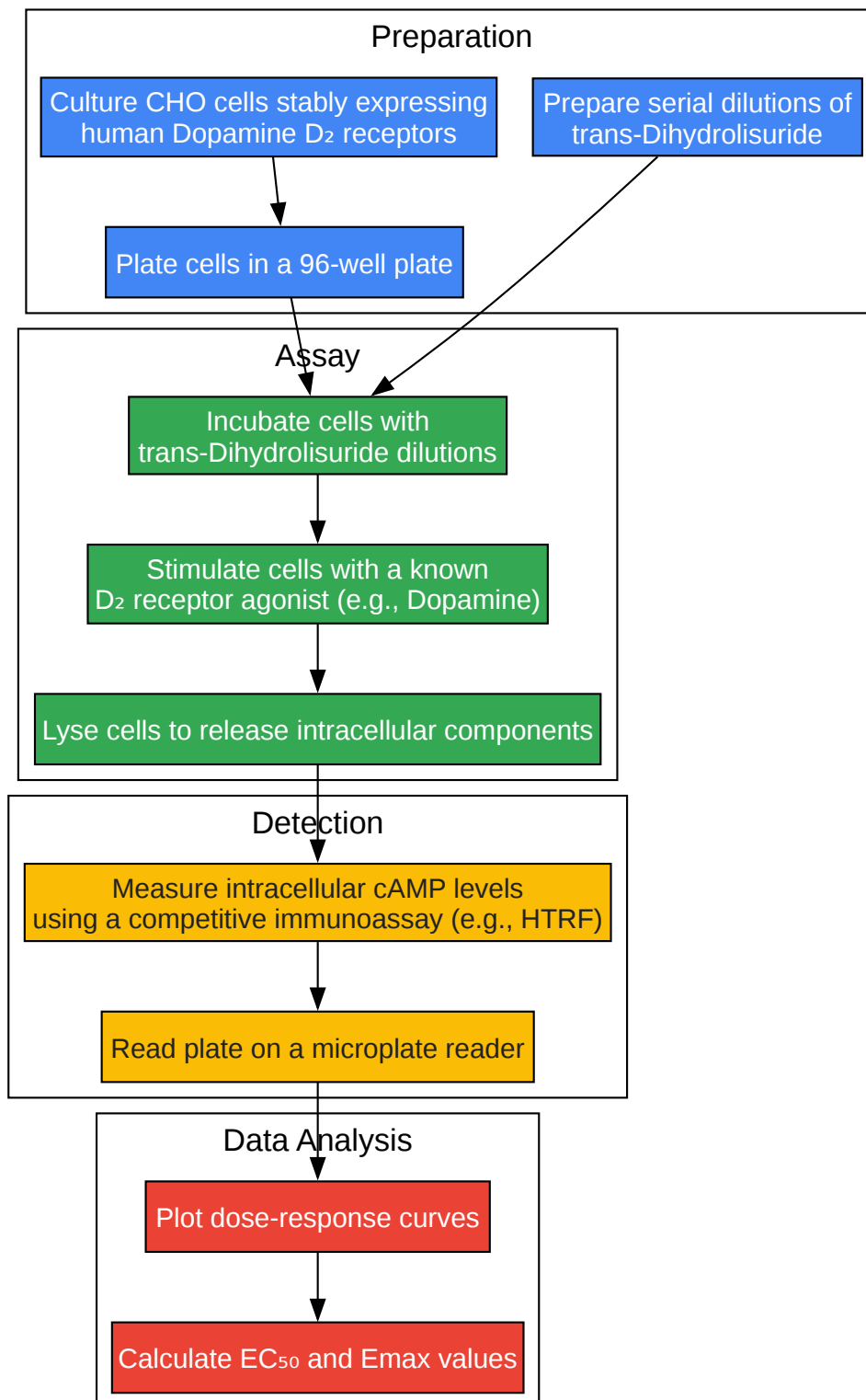
The synthesis of trans-dihydrolisuride is achieved through the catalytic hydrogenation of its precursor, lisuride. This process involves the reduction of the double bond in the D-ring of the ergoline structure. While specific process parameters from industrial synthesis are proprietary, a representative experimental protocol based on established chemical principles for the hydrogenation of ergoline alkaloids is presented below.

## Proposed Synthetic Pathway

## Proposed Synthesis of trans-Dihydrolisuride



Dopamine D<sub>2</sub> Receptor Signaling Pathway

Workflow for In Vitro D<sub>2</sub> Receptor Functional Assay[Click to download full resolution via product page](#)

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- To cite this document: BenchChem. [Trans-Dihydrolisuride: A Technical Guide to Synthesis and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b126555#trans-dihydrolisuride-synthesis-and-chemical-properties]

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